

In-Depth Technical Guide: Octylbenzene-d22

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Compound of Interest

Compound Name: Octylbenzene-d22

Cat. No.: B15557934

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Octylbenzene-d22 is the deuterated analogue of octylbenzene, a key intermediate in the synthesis of Fingolimod (Gilenya®), a widely used immunomodulating drug for the treatment of multiple sclerosis. Due to its structural similarity to octylbenzene, **Octylbenzene-d22** serves as an ideal internal standard for quantitative bioanalysis of Fingolimod and related compounds by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use allows for precise and accurate quantification by correcting for variations in sample preparation and matrix effects. This technical guide provides comprehensive information on the properties, synthesis, and application of **Octylbenzene-d22** as an internal standard in a research and drug development setting.

Chemical and Physical Data

A summary of the key chemical and physical properties of **Octylbenzene-d22** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Octylbenzene-d22**

Property	Value
CAS Number	1219799-28-6
Molecular Formula	C ₁₄ D ₂₂
Molecular Weight	212.46 g/mol
Unlabeled CAS Number	2189-60-8 (Octylbenzene)
Synonyms	n-Octylbenzene-d22, Perdeuterooctylbenzene
Isotopic Enrichment	Typically ≥98 atom % D
Physical Form	Neat liquid

Synthesis of Octylbenzene-d22

While a specific, detailed protocol for the synthesis of **Octylbenzene-d22** is not readily available in the public domain, a plausible synthetic route can be devised based on established methods for the deuteration of aromatic compounds and alkyl chains. A common approach involves the deuteration of the starting material, octylbenzene.

Proposed Synthesis Protocol: Catalytic H/D Exchange

This method utilizes a heterogeneous catalyst to facilitate the exchange of hydrogen atoms with deuterium from a deuterium source, such as deuterium gas (D₂) or heavy water (D₂O).

Materials:

- Octylbenzene
- Deuterium oxide (D₂O) or Deuterium gas (D₂)
- Palladium on carbon (Pd/C) or Platinum on carbon (Pt/C) catalyst
- Anhydrous solvent (e.g., dioxane, tetrahydrofuran)
- High-pressure reactor (if using D₂ gas)

Procedure:

- In a high-pressure reactor, combine octylbenzene and the chosen catalyst (e.g., 10% Pd/C) in an anhydrous solvent.
- Purge the reactor with an inert gas (e.g., argon) to remove any air.
- Introduce deuterium gas at a specified pressure or add deuterium oxide to the reaction mixture.
- Heat the mixture to a designated temperature and stir for a prolonged period to allow for sufficient H/D exchange. The reaction conditions (temperature, pressure, and time) will need to be optimized to achieve the desired level of deuteration.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess deuterium gas (if used).
- Filter the reaction mixture to remove the catalyst.
- The solvent is removed under reduced pressure to yield the crude **Octylbenzene-d22**.
- Purification of the product can be achieved by distillation or column chromatography to obtain the desired purity.

Characterization: The degree of deuteration and the purity of the synthesized **Octylbenzene-d22** should be confirmed using the following analytical techniques:

- Mass Spectrometry (MS): To confirm the molecular weight and isotopic distribution.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H NMR and ^2H NMR): To determine the positions and extent of deuteration.

Application as an Internal Standard in Bioanalysis

Octylbenzene-d22 is an excellent internal standard for the quantification of Fingolimod in biological matrices due to its similar chemical properties and chromatographic behavior to the analyte's precursor, ensuring it experiences similar extraction recovery and matrix effects.

Experimental Protocol: Quantification of Fingolimod in Human Plasma using LC-MS/MS with **Octylbenzene-d22** as an Internal Standard

This protocol is adapted from established methods for Fingolimod analysis.

4.1. Materials and Reagents

- Fingolimod reference standard
- **Octylbenzene-d22** (internal standard)
- Human plasma (blank)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (ultrapure)
- Solid-phase extraction (SPE) cartridges

4.2. Preparation of Standard and Internal Standard Solutions

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of Fingolimod and **Octylbenzene-d22** in methanol.
- Working Standard Solutions: Prepare a series of Fingolimod working standard solutions by serial dilution of the primary stock solution with a methanol/water mixture.
- Internal Standard Spiking Solution: Prepare a working solution of **Octylbenzene-d22** in methanol at a concentration of 100 ng/mL.

4.3. Sample Preparation

- To 100 μ L of plasma sample (blank, calibration standard, or unknown), add 10 μ L of the **Octylbenzene-d22** internal standard spiking solution.

- Vortex the sample for 30 seconds.
- Add 200 μ L of acetonitrile to precipitate proteins.
- Vortex for 1 minute and then centrifuge at 10,000 rpm for 10 minutes.
- Load the supernatant onto a pre-conditioned SPE cartridge.
- Wash the cartridge with water followed by a low-percentage organic solvent wash.
- Elute the analyte and internal standard with methanol.
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase for LC-MS/MS analysis.

4.4. LC-MS/MS Conditions

Table 2: LC-MS/MS Parameters for Fingolimod Analysis

Parameter	Condition
LC System	Agilent 1200 series or equivalent
Column	C18 column (e.g., 50 x 2.1 mm, 3.5 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with 20% B, ramp to 95% B over 5 min, hold for 2 min, return to initial conditions
Flow Rate	0.4 mL/min
Injection Volume	10 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Fingolimod: $[M+H]^+ \rightarrow$ fragment ion (e.g., m/z 308.2 $\rightarrow$ 255.2)
Octylbenzene-d22: $[M+H]^+ \rightarrow$ fragment ion (e.g., m/z 213.5 $\rightarrow$ 96.2)	

4.5. Data Analysis Quantify Fingolimod concentrations by calculating the peak area ratio of the analyte to the internal standard and comparing it against the calibration curve.

Experimental Workflow and Signaling Pathways

While **Octylbenzene-d22** is not directly involved in biological signaling pathways, its application is integral to the workflow of pharmacokinetic and pharmacodynamic studies of drugs like Fingolimod. The following diagram illustrates the logical workflow for the use of **Octylbenzene-d22** as an internal standard in a typical bioanalytical method.



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Caption: Experimental workflow for bioanalysis using **Octylbenzene-d22**.

Conclusion

Octylbenzene-d22 is a valuable tool for researchers and scientists in the field of drug development, particularly for the bioanalysis of Fingolimod. Its properties as a deuterated internal standard enable the development of robust and reliable LC-MS/MS methods for accurate quantification in complex biological matrices. The information provided in this guide serves as a comprehensive resource for the synthesis and application of **Octylbenzene-d22** in a laboratory setting.

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